

# Unraveling "GE500": A Critical Need for Specificity in Molecular Biology Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GE500

Cat. No.: B1169089

[Get Quote](#)

The term "**GE500**" is currently associated with a range of distinct products and research areas within the life sciences, leading to ambiguity that necessitates a more precise definition to provide detailed application notes and protocols for molecular biology assays. Without a specific chemical name, manufacturer, or the class of molecule, it is challenging to deliver accurate and relevant information for researchers, scientists, and drug development professionals.

Recent searches indicate that "**GE500**" can refer to several different entities, including but not limited to:

- GS-500: A small molecule kinase inhibitor under investigation for its therapeutic potential in chronic inflammatory diseases and various cancers. Its mechanism of action involves the targeted inhibition of specific kinase signaling pathways crucial for the proliferation of pathological cells.
- UCSF500 Cancer Gene Panel: A next-generation sequencing (NGS) assay that analyzes the coding regions of over 500 cancer-related genes to identify single nucleotide variants, insertions/deletions, and copy number changes in tumor samples.
- Gepotidacin: A novel triazaacenaphthylene antibiotic that functions by targeting bacterial gyrase and topoisomerase IV, representing a new class of treatment for bacterial infections.
- GA101 (Obinutuzumab): A glycoengineered Type II anti-CD20 monoclonal antibody used in cancer immunotherapy.

- GEF-H1 (Guanine Nucleotide Exchange Factor-H1): A protein involved in intracellular signaling pathways, particularly in the context of dendritic cell activation and anti-tumor immune responses.

Given the diverse nature of these examples, a general inquiry about "**GE500**" in molecular biology is too broad to yield a specific and useful set of application notes and protocols.

To proceed with your request for detailed information, including quantitative data tables, experimental protocols, and signaling pathway diagrams, please provide a more specific identifier for "**GE500**." For instance, clarifying whether "**GE500**" refers to a specific chemical compound, a commercially available kit, or a particular biological reagent will enable a focused and accurate response tailored to your research needs.

Upon receiving a more detailed query, a comprehensive set of application notes and protocols will be generated, adhering to the highest standards of clarity and scientific accuracy for an audience of researchers, scientists, and drug development professionals.

- To cite this document: BenchChem. [Unraveling "GE500": A Critical Need for Specificity in Molecular Biology Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169089#application-of-ge500-in-molecular-biology-assays>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)